

# An In-depth Technical Guide to Benzyl 7-oxoazepane-2-carboxylate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Benzyl 7-oxoazepane-2-carboxylate*

Cat. No.: *B1383342*

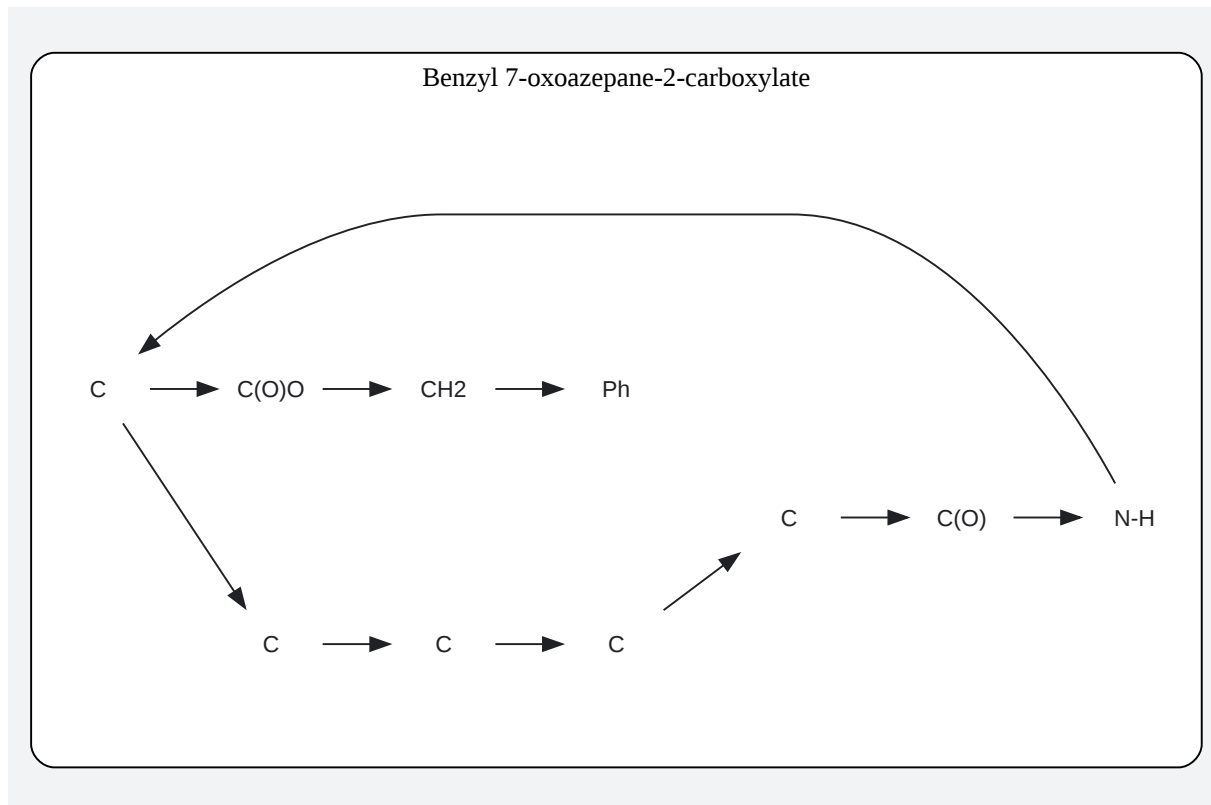
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This technical guide provides a comprehensive overview of **Benzyl 7-oxoazepane-2-carboxylate**, a derivative of the cyclic amino acid 7-oxoazepane-2-carboxylic acid. Due to the limited direct literature on this specific benzyl ester, this guide extrapolates data from its parent carboxylic acid and established chemical principles.

## Chemical Structure and Properties

**Benzyl 7-oxoazepane-2-carboxylate** is the benzyl ester of 7-oxoazepane-2-carboxylic acid. The core structure is a seven-membered lactam ring, also known as an azepane-2-one or caprolactam ring, with a benzyl carboxylate group at the 2-position. The stereochemistry at the C2 position is typically (S) when derived from natural amino acid precursors.



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Caption: Chemical structure of **Benzyl 7-oxoazepane-2-carboxylate**.

Table 1: Physicochemical Properties

Property	Value (Predicted)	Source
Molecular Formula	C <sub>14</sub> H <sub>17</sub> NO <sub>3</sub>	-
Molecular Weight	247.29 g/mol	-
XLogP3	1.9	-
Hydrogen Bond Donor Count	1	-
Hydrogen Bond Acceptor Count	3	-
Rotatable Bond Count	3	-

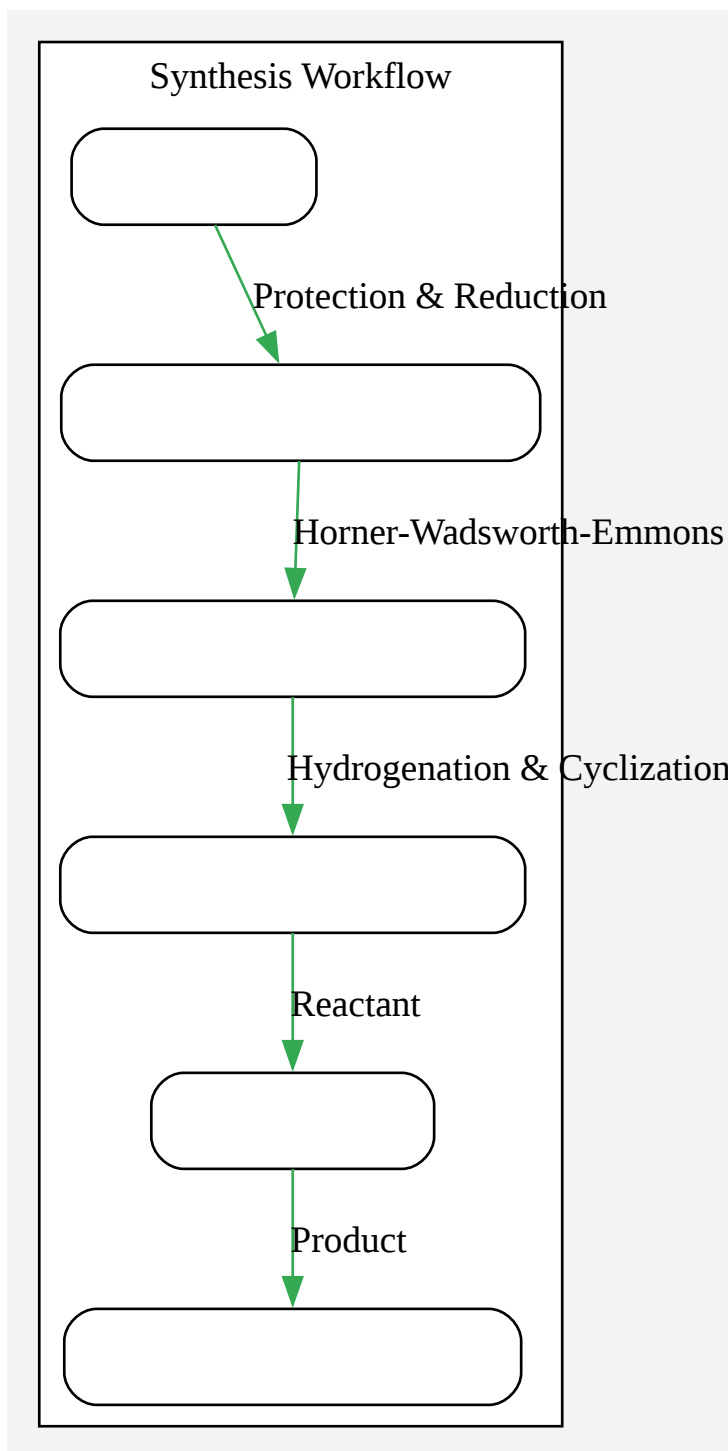
Note: Properties are predicted as no experimental data is readily available for the benzyl ester. Data for the parent carboxylic acid, (2S)-7-oxoazepane-2-carboxylic acid, is available and has a molecular weight of 157.17 g/mol and an XLogP3 of -0.1.[1]

## Synthesis

A plausible synthetic route to **Benzyl 7-oxoazepane-2-carboxylate** involves two main stages: the synthesis of the parent carboxylic acid, (2S)-7-oxoazepane-2-carboxylic acid, followed by its esterification with benzyl alcohol.

A general approach for synthesizing 7-substituted azepane-2-carboxylic acids starts from (S)-tribenzyl glutamic acid  $\gamma$ -aldehyde.[2] This undergoes a Horner-Wadsworth-Emmons reaction, followed by a one-pot reduction and cyclization to yield the azepane carboxylic acid.[2]

The subsequent esterification can be achieved through various methods, such as Fischer esterification or by using coupling agents. A common method for benzyl esterification of amino acids is by reacting the carboxylic acid with benzyl alcohol in the presence of an acid catalyst like p-toluenesulfonic acid (PTSA).[3]



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## References

- 1. (2S)-7-oxoazepane-2-carboxylic acid | C<sub>7</sub>H<sub>11</sub>NO<sub>3</sub> | CID 59965368 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. air.unimi.it [air.unimi.it]
- To cite this document: BenchChem. [An In-depth Technical Guide to Benzyl 7-oxoazepane-2-carboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1383342#benzyl-7-oxoazepane-2-carboxylate-chemical-structure]

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